

Proper Disposal of DNSAH-15N2: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: DNSAH-15N2

Cat. No.: B12379759

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This document provides essential safety and logistical information for the proper disposal of **DNSAH-15N2** (3,5-Dinitrosalicylhydrazide-15N2). The following procedures are designed to ensure the safety of laboratory personnel and compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals familiar with handling chemical reagents.

DNSAH-15N2 is the 15N isotopically labeled form of 3,5-Dinitrosalicylhydrazide (DNSAH). For the purposes of chemical reactivity and disposal, it should be treated with the same precautions as its non-labeled counterpart. DNSAH is a metabolite of the veterinary drug nifursol and belongs to the dinitrophenol class of compounds. Safety data sheets for the parent compound, 3,5-dinitrosalicylic acid, indicate that it is harmful if swallowed, causes skin irritation, and can cause serious eye damage.

Essential Safety Precautions and Personal Protective Equipment (PPE)

Before handling **DNSAH-15N2** for disposal, ensure that all appropriate safety measures are in place.

Personal Protective Equipment (PPE)	Specification
Eye Protection	Chemical safety goggles or a face shield.
Hand Protection	Nitrile gloves.
Body Protection	Laboratory coat.
Respiratory Protection	Use in a well-ventilated area or chemical fume hood.

Step-by-Step Disposal Procedure

All waste containing **DNSAH-15N2** must be treated as hazardous waste. Do not dispose of this chemical down the drain.

- Waste Collection:
 - Collect waste **DNSAH-15N2**, including any contaminated materials (e.g., pipette tips, weighing boats, gloves), in a designated and clearly labeled hazardous waste container.
 - The container must be made of a material compatible with the chemical and have a secure, tight-fitting lid.
- Labeling:
 - Label the hazardous waste container with "Hazardous Waste" and the full chemical name: "3,5-Dinitrosalicylhydrazide-15N2".
 - Include the approximate concentration and quantity of the waste.
- Storage:
 - Store the sealed hazardous waste container in a designated, well-ventilated, and secure area, away from incompatible materials.
- Disposal:

- Arrange for the collection and disposal of the hazardous waste through your institution's Environmental Health and Safety (EHS) office or a licensed chemical waste disposal contractor.
- Follow all local, state, and federal regulations for hazardous waste disposal.

Spill Management

In the event of a spill, follow these procedures:

- **Evacuate and Ventilate:** Evacuate the immediate area and ensure adequate ventilation.
- **Control Ignition Sources:** Remove all sources of ignition.
- **Containment:** Use an absorbent, non-combustible material (e.g., sand, vermiculite) to contain the spill.
- **Collection:** Carefully collect the absorbed material and place it in a labeled hazardous waste container.
- **Decontamination:** Clean the spill area with an appropriate solvent or detergent and collect the cleaning materials as hazardous waste.

Chemical and Physical Properties Summary

Property	Value
IUPAC Name	2-hydroxy-3,5-dinitro(15N)benzohydrazide
Molecular Formula	C ₇ H ₆ N ₄ O ₆ (with ¹⁵ N isotopes)
Synonyms	3,5-Dinitrosalicylhydrazide-15N2, DNSAH-15N2
Primary Hazards	Irritant

Experimental Workflow for Disposal

The following diagram outlines the logical workflow for the proper disposal of **DNSAH-15N2**.

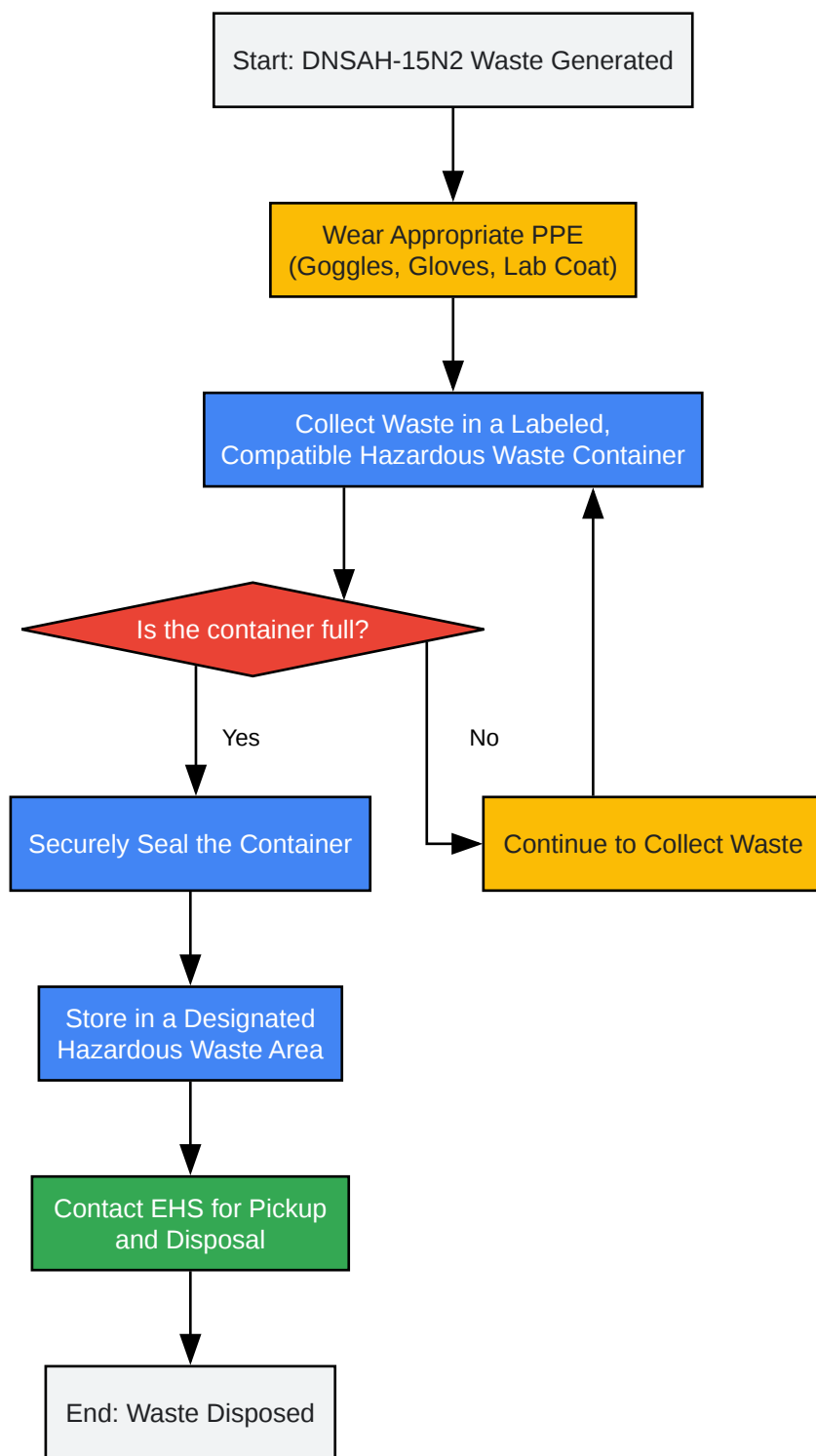


Figure 1. DNSAH-15N2 Disposal Workflow

[Click to download full resolution via product page](#)Figure 1. **DNSAH-15N2** Disposal Workflow

This guide is intended to provide a clear and actionable procedure for the safe disposal of **DNSAH-15N2**. Always consult your institution's specific safety protocols and your local regulations. By adhering to these guidelines, you contribute to a safer laboratory environment and ensure responsible chemical waste management.

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